

Application Notes: Triethanolamine Borate as a High-Performance Lubricant Additive

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Triethanolamine borate

CAS No.: 283-56-7

Cat. No.: B108872

[Get Quote](#)

Introduction

Triethanolamine borate (TEAB) is a versatile and environmentally friendly compound that significantly enhances the performance of industrial lubricants.[1] Formed through the reaction of triethanolamine and boric acid, this additive is widely recognized for its excellent anti-wear, anti-friction, and corrosion-inhibiting properties.[1][2] Its application is particularly beneficial in water-based cutting fluids and other metalworking lubricants where it contributes to improved tool life, superior surface finish, and extended fluid longevity.[2][3] This document provides detailed application notes and protocols for researchers, scientists, and formulation chemists working on the development of advanced lubricants.

Key Performance Characteristics:

- **Anti-Wear and Anti-Friction:** **Triethanolamine borate** forms a protective tribochemical film on metal surfaces under friction and load.[4] This film, rich in boron and nitrogen compounds, reduces direct metal-to-metal contact, thereby minimizing wear and lowering the coefficient of friction.[1][5]

- **Corrosion Inhibition:** TEAB is an effective corrosion inhibitor for ferrous metals, a critical property in water-based lubricant formulations.[3]
- **Extreme Pressure (EP) Properties:** The presence of boron and nitrogen in its structure imparts extreme pressure lubricating properties, making it suitable for demanding applications.[1]
- **Thermal Stability:** **Triethanolamine borate** exhibits good thermal stability, maintaining its performance efficacy at elevated temperatures encountered during machining and other industrial processes.
- **Water Solubility and Environmental Profile:** As a water-soluble and eco-friendly additive, TEAB is a preferred choice for formulating greener lubricants.[5]

Data Presentation

The following tables summarize the performance of **triethanolamine borate** and other borate esters as lubricant additives, based on data from various studies.

Table 1: Comparison of Cutting Fluid Performance (10% Additive Content)

Lubricant Additive	Average Friction Coefficient
Triethanolamine Borate	~0.18
Glycerol	~0.22
Market Cutting Fluid (MCF)	~0.28
Polyethylene Glycol 400 (PEG400)	~0.31

Data extracted from a graphical representation in a study by an anonymous author.[2]

Table 2: Wear Scar Diameter of a Borate Ester (DEBE) in Different Base Oils

Additive Concentration (wt%)	Wear Scar Diameter in Liquid Paraffin (mm)	Wear Scar Diameter in Poly-alpha-olefin (PAO) (mm)
0.0	0.52	0.55
0.2	0.48	0.52
0.4	0.45	0.48
0.6	0.41	0.44
0.8	0.38	0.41
1.0	0.37	0.40

Data is approximated from a graphical representation in a study by Yang, G., et al.[\[4\]](#)[\[6\]](#)

Table 3: Four-Ball Wear Test Results for a Boron Ester Additive Package

Additive Package	Wear Scar Diameter (mm)	Weld Load (kgf)
Base Oil	0.78 ± 0.02	150
Package with 2.5% Boron Ester	0.35 ± 0.04	400

This table presents data for a different borate ester but illustrates the significant performance improvement achievable.[\[7\]](#)

Experimental Protocols

1. Synthesis of Triethanolamine Borate

This protocol describes a common method for synthesizing **triethanolamine borate**.

Materials:

- Triethanolamine (TEA)

- Boric Acid (H_3BO_3)
- Toluene (or another suitable water-carrying agent)
- Three-neck round-bottom flask
- Dean-Stark trap
- Condenser
- Heating mantle with magnetic stirrer
- Thermometer

Procedure:

- Assemble the reaction apparatus consisting of a three-neck flask equipped with a magnetic stirrer, a thermometer, a Dean-Stark trap, and a condenser.
- Charge the flask with equimolar amounts of triethanolamine and boric acid.
- Add toluene to the flask to act as a solvent and azeotropic agent for water removal.
- Heat the mixture to reflux (approximately $110\text{-}125^\circ\text{C}$) with continuous stirring.[7]
- Water produced during the esterification reaction will be collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water is collected.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization from a suitable solvent like acetonitrile to obtain a white crystalline solid.

2. Lubricant Formulation

This protocol outlines the preparation of a water-based lubricant for performance testing.

Materials:

- Deionized water (base fluid)
- **Triethanolamine borate** (additive)
- Other lubricant components (e.g., corrosion inhibitors, biocides, emulsifiers) as required
- Beaker
- Magnetic stirrer

Procedure:

- To a beaker, add the desired amount of deionized water.
- With continuous stirring, slowly add the pre-weighed **triethanolamine borate** to the water until it is fully dissolved. Concentrations typically range from 1% to 15% by weight, depending on the application.
- If other components are required for the formulation, add them sequentially, ensuring each component is fully dissolved or dispersed before adding the next.
- Continue stirring for a predetermined period (e.g., 30 minutes) to ensure a homogenous mixture.

3. Four-Ball Wear Test (based on ASTM D4172)

This protocol describes the evaluation of the anti-wear properties of the formulated lubricant.

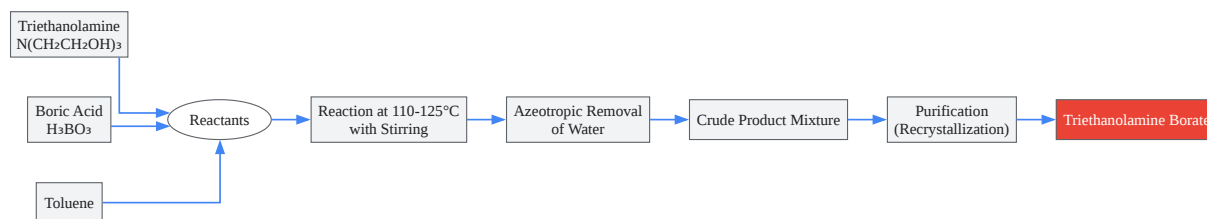
Apparatus:

- Four-ball wear tester
- Steel balls (typically 12.7 mm diameter, AISI 52100 steel)
- Microscope for measuring wear scar diameter

Procedure:

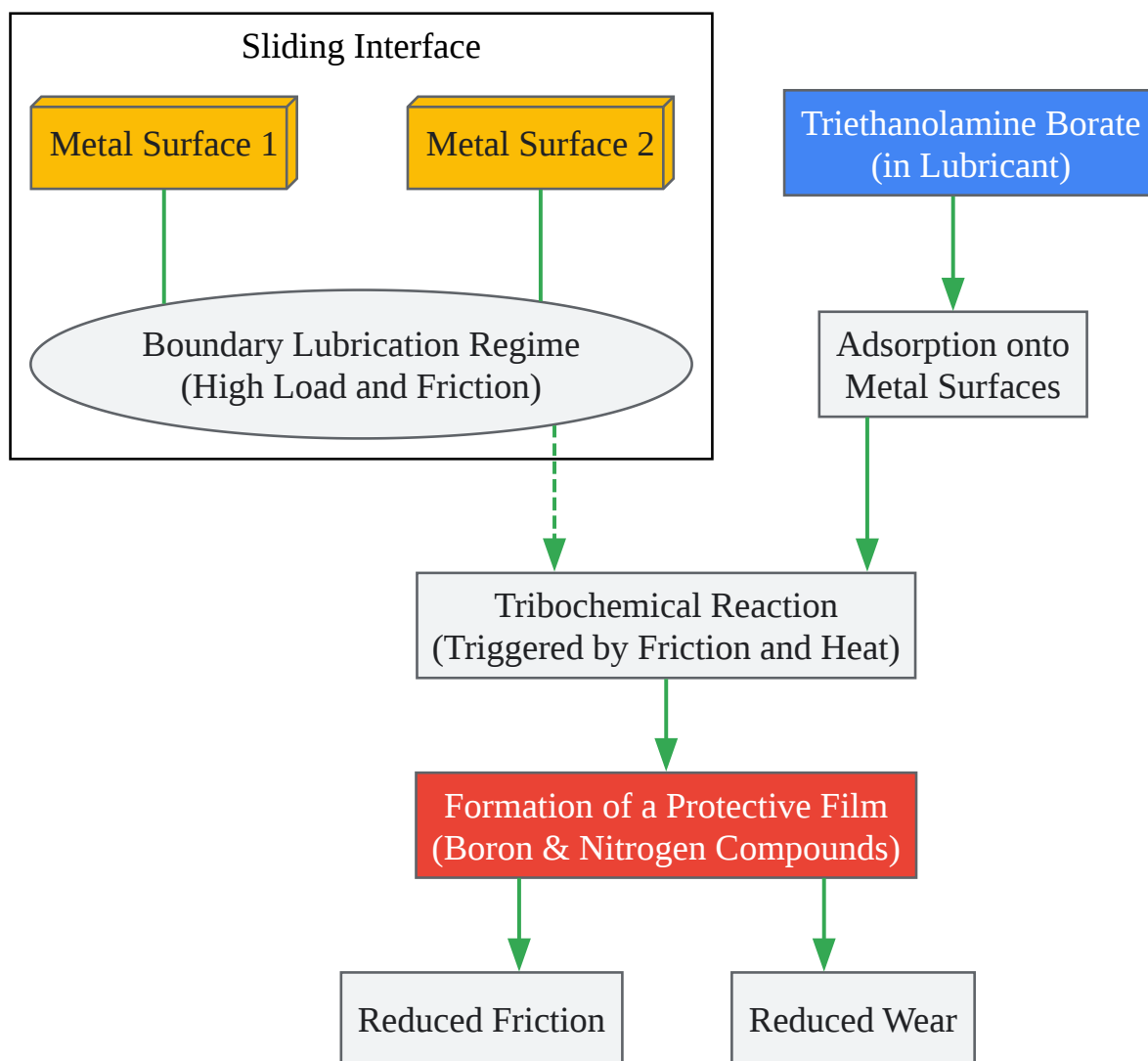
- Thoroughly clean the steel balls and the test cup with a suitable solvent (e.g., hexane or acetone) and dry them completely.
- Place three steel balls in the test cup and clamp them securely.
- Pour the formulated lubricant into the cup, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the machine.
- Assemble the test apparatus and apply the desired load (e.g., 392 N).[7]
- Set the rotational speed (e.g., 1200 rpm) and the test duration (e.g., 60 minutes).[7]
- Set the test temperature (e.g., 75°C).[7]
- Start the test and record the friction coefficient data if the equipment allows.
- After the test is complete, disassemble the apparatus and carefully remove the three lower balls.
- Clean the lower balls and measure the diameter of the wear scars on each ball using a microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better anti-wear performance.

Visualizations



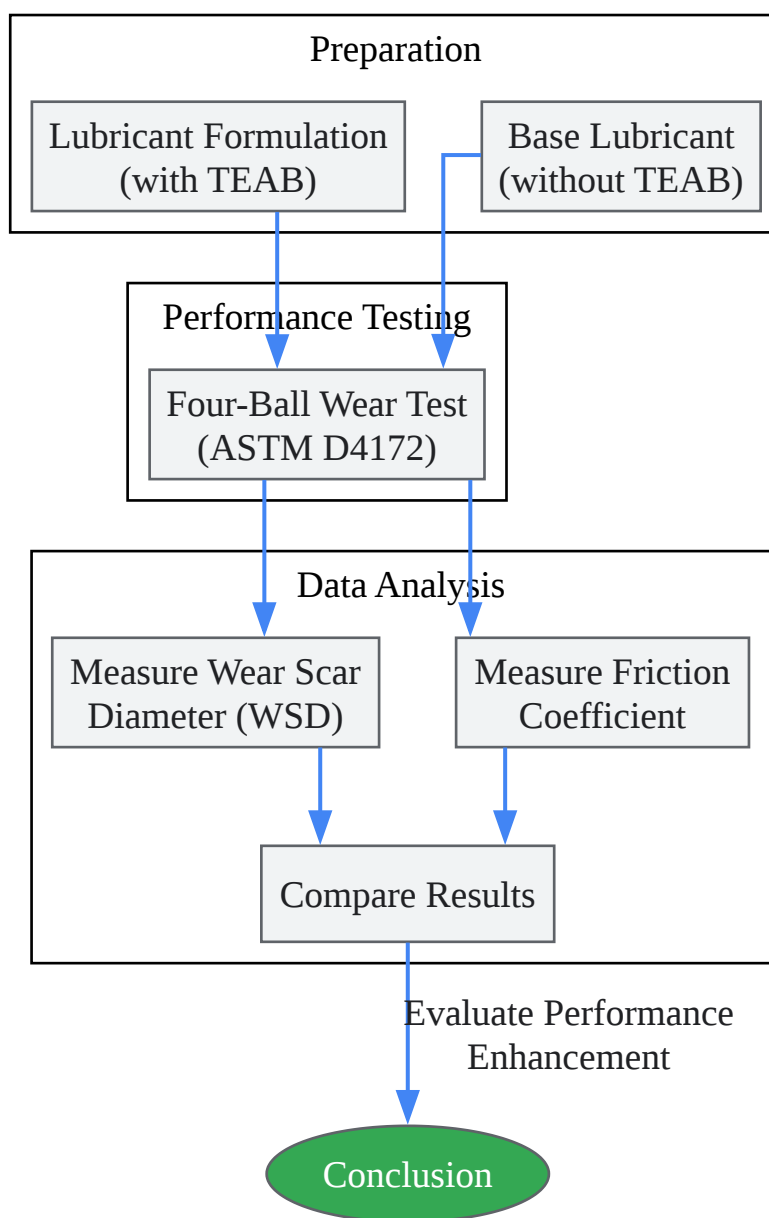
[Click to download full resolution via product page](#)

Caption: Synthesis of **Triethanolamine Borate**.



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **Triethanolamine Borate**.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Performance Evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Study on the Lubrication Performance and Mechanism of a New-type of Cutting Fluid based on a Triethanolamine Borate Additive | Airiti Library 華藝線上圖書館 [airitilibrary.com]
- 2. icj-e.org [icj-e.org]
- 3. Role and application of triethanolamine in metal working fluids [cn-lubricantadditive.com]
- 4. Tribological characteristic and mechanism analysis of borate ester as a lubricant additive in different base oils - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. Study on the Super Lubricated and Tribological Properties of Triethanolamine Borate as a New Lubricant Additive | Airiti Library 華藝線上圖書館 [airitilibrary.com]
- 6. researchgate.net [researchgate.net]
- 7. dergipark.org.tr [dergipark.org.tr]
- To cite this document: BenchChem. [Application Notes: Triethanolamine Borate as a High-Performance Lubricant Additive]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108872/docs#application-notes-triethanolamine-borate-as-a-high-performance-lubricant-additive]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)